

Stability and storage conditions for (Tetrahydrofuran-3-yl)methanol

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Compound of Interest

Compound Name: (Tetrahydrofuran-3-yl)methanol

Cat. No.: B103548

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This guide provides essential information on the stability and storage of **(Tetrahydrofuran-3-yl)methanol** for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns for **(Tetrahydrofuran-3-yl)methanol**?

A1: The primary stability concerns are its potential to form explosive peroxides upon exposure to air and light, its flammability, and its tendency to absorb moisture (hygroscopicity).^{[1][2][3]} Like its parent compound, tetrahydrofuran (THF), **(Tetrahydrofuran-3-yl)methanol** can react with atmospheric oxygen to form unstable peroxides that may decompose violently, especially upon heating or concentration.^[1]

Q2: How should I store **(Tetrahydrofuran-3-yl)methanol** to ensure its stability?

A2: To ensure stability, store **(Tetrahydrofuran-3-yl)methanol** in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and direct sunlight.^[2] ^[4] For long-term storage, it is recommended to store it under an inert atmosphere, such as nitrogen or argon, to prevent peroxide formation.^[3]

Q3: Is there a recommended storage temperature for this compound?

A3: While specific temperature ranges are often listed on the product label, a general recommendation is to store it in a cool place.[2][5] Storing at refrigerated temperatures (e.g., 2-8 °C) is a common practice for many ethers to reduce the rate of peroxide formation and evaporation.

Q4: How can I tell if my **(Tetrahydrofuran-3-yl)methanol** has degraded?

A4: Visual inspection for the presence of white crystals, particularly around the cap or within the liquid, is a critical sign of potentially explosive peroxide formation.[6] Discoloration (e.g., a yellow tint) can also indicate degradation. If you suspect peroxide formation, do not move or open the container and contact your institution's safety office immediately.[2][6]

Q5: How often should I test for peroxides?

A5: It is crucial to test for the presence of peroxides periodically, especially before any distillation or concentration steps. Containers should be dated upon receipt and opening to track their age.[2][6] A common recommendation for peroxide-forming ethers is to test them after 1 year of storage or before use if the container has been opened.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Precipitate or crystals observed in the container.	Formation of explosive peroxides.	DO NOT MOVE OR OPEN THE CONTAINER. Contact your Environmental Health & Safety (EHS) department immediately for proper handling and disposal. [2] [6]
Inconsistent experimental results.	1. Degradation of the material. 2. Presence of water due to improper storage.	1. Test for purity using an appropriate analytical method (e.g., GC, NMR). 2. Test for peroxides. 3. If peroxides are absent, consider using a fresh bottle or purifying the material (e.g., by distillation after ensuring the absence of peroxides).
Solvent appears discolored.	Impurities or degradation products have formed.	Discontinue use and dispose of the material according to your institution's hazardous waste procedures.
Difficulty dissolving in non-polar solvents.	Absorption of moisture from the atmosphere.	Use a fresh, unopened container or dry the solvent using appropriate techniques (e.g., molecular sieves), ensuring that peroxide levels are checked beforehand.

Storage and Handling Summary

Parameter	Condition	Reasoning
Temperature	Cool, consistent temperature. [2][5]	Reduces vapor pressure and slows the rate of peroxide formation.
Atmosphere	Store under an inert gas (Nitrogen or Argon).[3]	Prevents contact with oxygen, which is necessary for peroxide formation.
Container	Tightly sealed, opaque or amber glass bottle.[6]	Prevents evaporation, moisture ingress, and exposure to light, which can accelerate peroxide formation.
Environment	Dry, well-ventilated area away from ignition sources.[2]	Prevents moisture absorption and minimizes fire and explosion hazards.[1][7]
Monitoring	Date containers upon receipt and opening.[2][6] Test for peroxides periodically.[1]	Tracks the age of the chemical and allows for timely detection of hazardous peroxides.

Experimental Protocols

Protocol: Peroxide Testing

This protocol describes a qualitative test for the presence of peroxides in **(Tetrahydrofuran-3-yl)methanol**.

Materials:

- Potassium iodide (KI) solution (10% w/v in deionized water)
- Glacial acetic acid
- Starch indicator solution (optional)
- Sample of **(Tetrahydrofuran-3-yl)methanol**

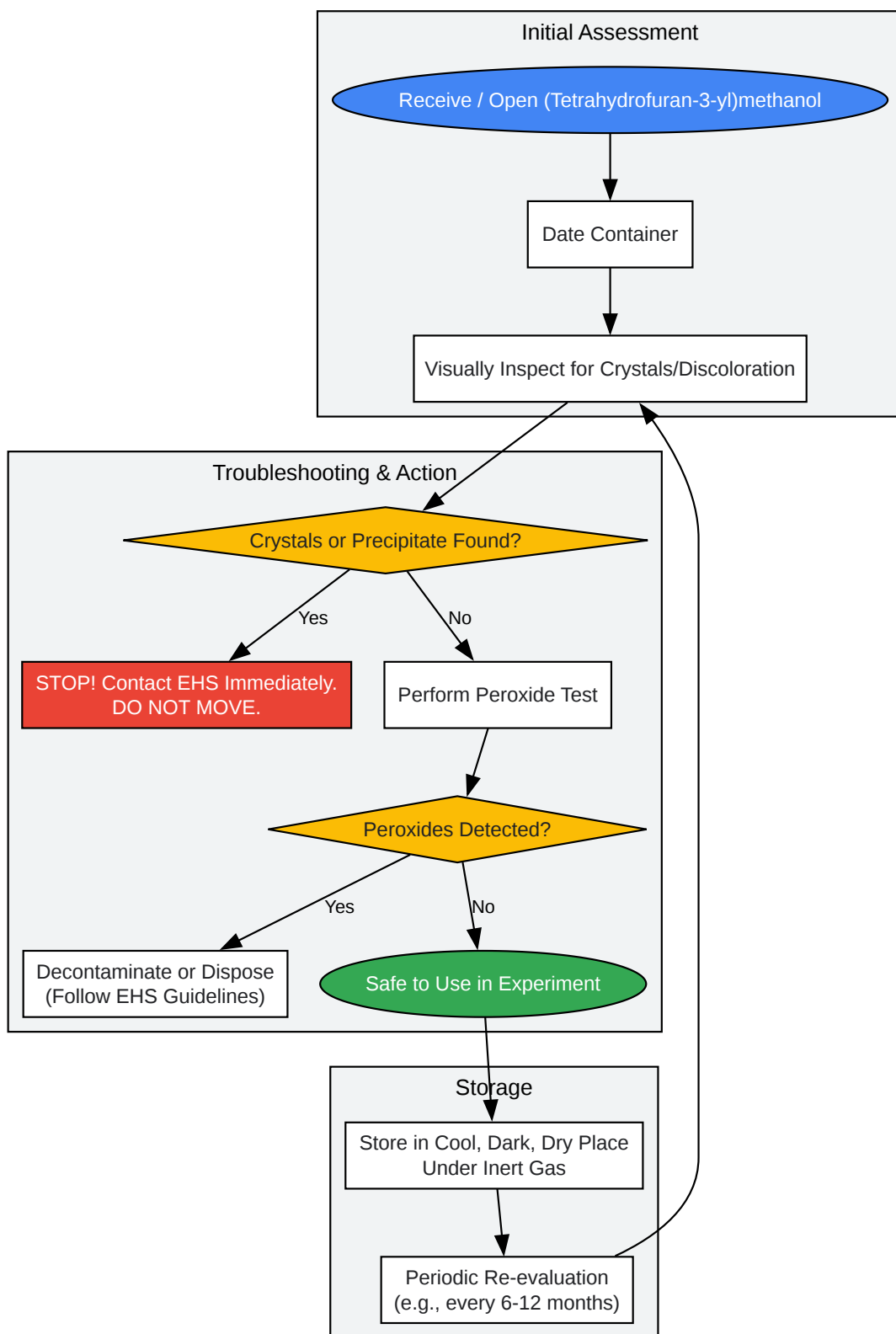
- Glass test tube

Procedure:

- Add 1 mL of the **(Tetrahydrofuran-3-yl)methanol** sample to a clean, dry glass test tube.
- Add 1 mL of glacial acetic acid.
- Add 1 mL of the 10% potassium iodide solution.
- Stopper the test tube and shake for 1 minute.
- Allow the phases to separate.
- Interpretation:
 - No Peroxides: The aqueous (bottom) layer remains colorless.
 - Peroxides Present: The aqueous layer turns a yellow to brown color due to the oxidation of iodide to iodine. The intensity of the color is proportional to the peroxide concentration.
- (Optional) For better visualization of low peroxide concentrations, add a few drops of starch indicator solution. A blue-black color indicates the presence of peroxides.

Caution: Always perform this test in a fume hood and wear appropriate personal protective equipment (PPE), including safety glasses and gloves. If the test is positive, consult your institution's safety guidelines for handling and disposal of peroxidized solvents.

Logical Workflow for Stability Assessment



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Caption: Workflow for handling and assessing the stability of (Tetrahydrofuran-3-yl)methanol.

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